

# solubility of calcium chlorate dihydrate in water and organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

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## Solubility Profile of Calcium Chlorate Dihydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium chlorate dihydrate** ( $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$ ) in water and common organic solvents. The information presented herein is intended to support research, development, and formulation activities where this compound is utilized.

## Physicochemical Properties

**Calcium chlorate dihydrate** is a white crystalline solid that is odorless. It is a strong oxidizing agent and should be handled with care, particularly when in contact with combustible materials.

| Property                  | Value   |
|---------------------------|---|
| Chemical Formula          | $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$ |
| Molar Mass                | 243.01 g/mol  |
| Appearance                | White crystalline solid                               |
| Decomposition Temperature | 100°C[1]  |

## Aqueous Solubility

**Calcium chlorate dihydrate** is highly soluble in water. The solubility increases with temperature, a characteristic typical of many inorganic salts. Quantitative data for the solubility of **calcium chlorate dihydrate** in water is presented in the table below.

Table 1: Solubility of **Calcium Chlorate Dihydrate** in Water[2][3]

| Temperature (°C) | Solubility ( g/100 g of solution) |
|------------------|-----------------------------------|
| 0.5              | 63.0                              |
| 25               | 66.0                              |
| 93               | 78.0                              |
| 100              | Very Soluble[1]                   |

## Solubility in Organic Solvents

Qualitative data indicates that **calcium chlorate dihydrate** is soluble in certain polar organic solvents. However, specific quantitative solubility data in these solvents is not readily available in the literature.

Table 2: Qualitative Solubility of **Calcium Chlorate Dihydrate** in Organic Solvents[1]

| Solvent  | Solubility         |
|----------|--------------------|
| Ethanol  | Soluble            |
| Acetone  | Soluble            |
| Methanol | Data not available |

## Experimental Protocol for Solubility Determination

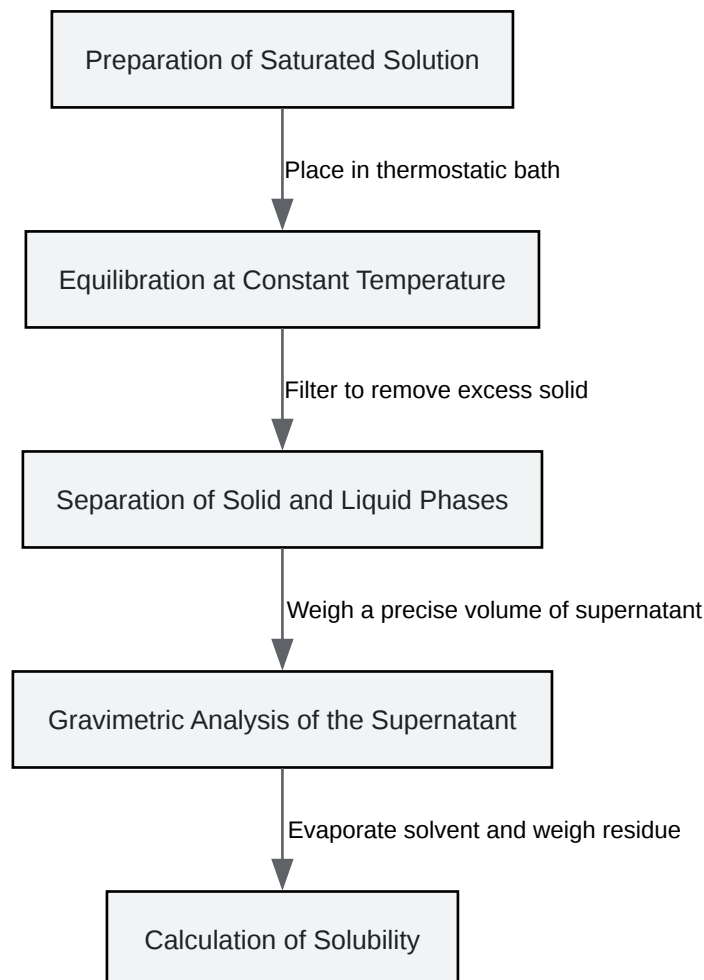
The following is a detailed methodology for the gravimetric determination of the solubility of **calcium chlorate dihydrate** in a given solvent. This method is adaptable for both aqueous and organic solvents.

## Materials and Equipment

- Calcium chlorate dihydrate
- Solvent (e.g., deionized water, ethanol, acetone)
- Thermostatic water bath or heating mantle with a stirrer
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Beakers or flasks
- Stirring rods
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven
- Desiccator
- Spatula
- Thermometer

## Experimental Workflow

## Experimental Workflow for Solubility Determination



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Caption: A flowchart outlining the key steps in the gravimetric determination of solubility.

## Procedure

- Preparation of the Saturated Solution:
  - Add an excess amount of **calcium chloride dihydrate** to a known volume of the solvent in a beaker or flask. The presence of undissolved solid is necessary to ensure the solution is saturated.

- Stir the mixture vigorously to facilitate dissolution.
- Equilibration:
  - Place the beaker or flask in a thermostatic water bath set to the desired temperature.
  - Allow the solution to equilibrate for a sufficient period (e.g., 24 hours), with continuous stirring, to ensure that the dissolution equilibrium is reached.
  - Monitor the temperature of the solution to ensure it remains constant.
- Phase Separation:
  - Once equilibrium is reached, cease stirring and allow the undissolved solid to settle.
  - Carefully decant or filter a portion of the supernatant (the clear saturated solution) to separate it from the excess solid. Filtration should be performed quickly to minimize temperature changes.
- Gravimetric Analysis:
  - Accurately weigh a clean, dry evaporating dish.
  - Using a pipette, transfer a precise volume of the clear supernatant to the weighed evaporating dish and reweigh to determine the mass of the solution.
  - Carefully evaporate the solvent from the solution using a heating mantle or a drying oven at a temperature below the decomposition temperature of the anhydrous salt. For organic solvents, ensure adequate ventilation.
  - Once the solvent is completely evaporated, place the evaporating dish containing the solid residue in a drying oven set at a temperature sufficient to remove any remaining solvent without decomposing the salt (e.g., 80-90°C).
  - Cool the evaporating dish in a desiccator to room temperature and then weigh it.
  - Repeat the drying and weighing process until a constant mass is obtained.

- Data Calculation:
  - Mass of the saturated solution: (Mass of evaporating dish + supernatant) - (Mass of empty evaporating dish)
  - Mass of the dissolved solute (anhydrous calcium chlorate): (Mass of evaporating dish + residue) - (Mass of empty evaporating dish)
  - Mass of the solvent: (Mass of the saturated solution) - (Mass of the dissolved solute)
  - Solubility ( g/100 g solvent): (Mass of the dissolved solute / Mass of the solvent) x 100

## Conclusion

This guide provides essential solubility data for **calcium chlorate dihydrate** in water and a qualitative assessment in common organic solvents. The detailed experimental protocol offers a reliable method for researchers to determine the solubility of this compound under specific experimental conditions. The provided information is crucial for the effective use of **calcium chlorate dihydrate** in various scientific and industrial applications, including in the development of pharmaceutical formulations. Further research is warranted to establish quantitative solubility data in a broader range of organic solvents.

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## References

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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